

Diammonium Phosphite: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Diammonium phosphite*

Cat. No.: *B1591576*

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Authored for researchers, scientists, and professionals in drug development, this document provides an in-depth overview of **diammonium phosphite**, covering its chemical and physical properties, synthesis, and key applications. The information is presented through structured data, detailed methodologies, and visual diagrams to facilitate a thorough understanding of the compound.

Core Chemical Identity and Properties

Diammonium phosphite, also known as diammonium hydrogen phosphite, is an inorganic compound with the chemical formula $(\text{NH}_4)_2\text{HPO}_3$. It is commercially available in both anhydrous and monohydrate forms. The Chemical Abstracts Service (CAS) has assigned the number 22132-71-4 to the anhydrous form and 51503-61-8 to the monohydrate form.^[1]

This compound is a white, crystalline solid that is notable for its hygroscopic nature, meaning it readily absorbs moisture from the air.^[2] It is highly soluble in water.^[2] Upon heating, the anhydrous form decomposes at 155 °C.^[2]

Physicochemical Properties

The key physical and chemical properties of both the anhydrous and monohydrate forms of **diammonium phosphite** are summarized in the table below for easy comparison.

Property	Anhydrous Diammonium Phosphite	Diammonium Phosphite Monohydrate
CAS Number	22132-71-4	51503-61-8
Molecular Formula	$(\text{NH}_4)_2\text{HPO}_3$	$(\text{NH}_4)_2\text{HPO}_3 \cdot \text{H}_2\text{O}$
Molecular Weight	115.05 g/mol [1][3]	133.06 g/mol [4]
Appearance	White crystalline solid	White crystalline solid[5]
Solubility in Water	Soluble[2]	Highly soluble[5]
Melting Point	Decomposes at 155 °C[2]	Not available
Density	1.619 g/cm ³ [2]	Not available
pH of 5% Solution	Not available	7.4 - 7.7[6]

Chemical Specifications

The following table outlines the typical chemical specifications for **diammonium phosphite monohydrate**.

Parameter	Specification
Assay $((\text{NH}_4)_2\text{HPO}_3 \cdot \text{H}_2\text{O})$	$\geq 98.0\%$ [6]
Nitrogen (N) Content	$\geq 20.4\%$ [6]
Phosphorus Pentoxide (P_2O_5) Content	$\geq 51.9\%$ [6]
Moisture	$\leq 2.0\%$ [6]
Chloride (Cl)	$\leq 0.0005\%$ [6]
Iron (Fe)	$\leq 0.0005\%$ [6]
Cadmium (Cd)	$\leq 0.0005\%$ [6]
Lead (Pb)	$\leq 0.001\%$ [6]
Arsenic (As)	$\leq 0.001\%$ [6]
Water Insoluble Materials	$\leq 0.01\%$ [6]

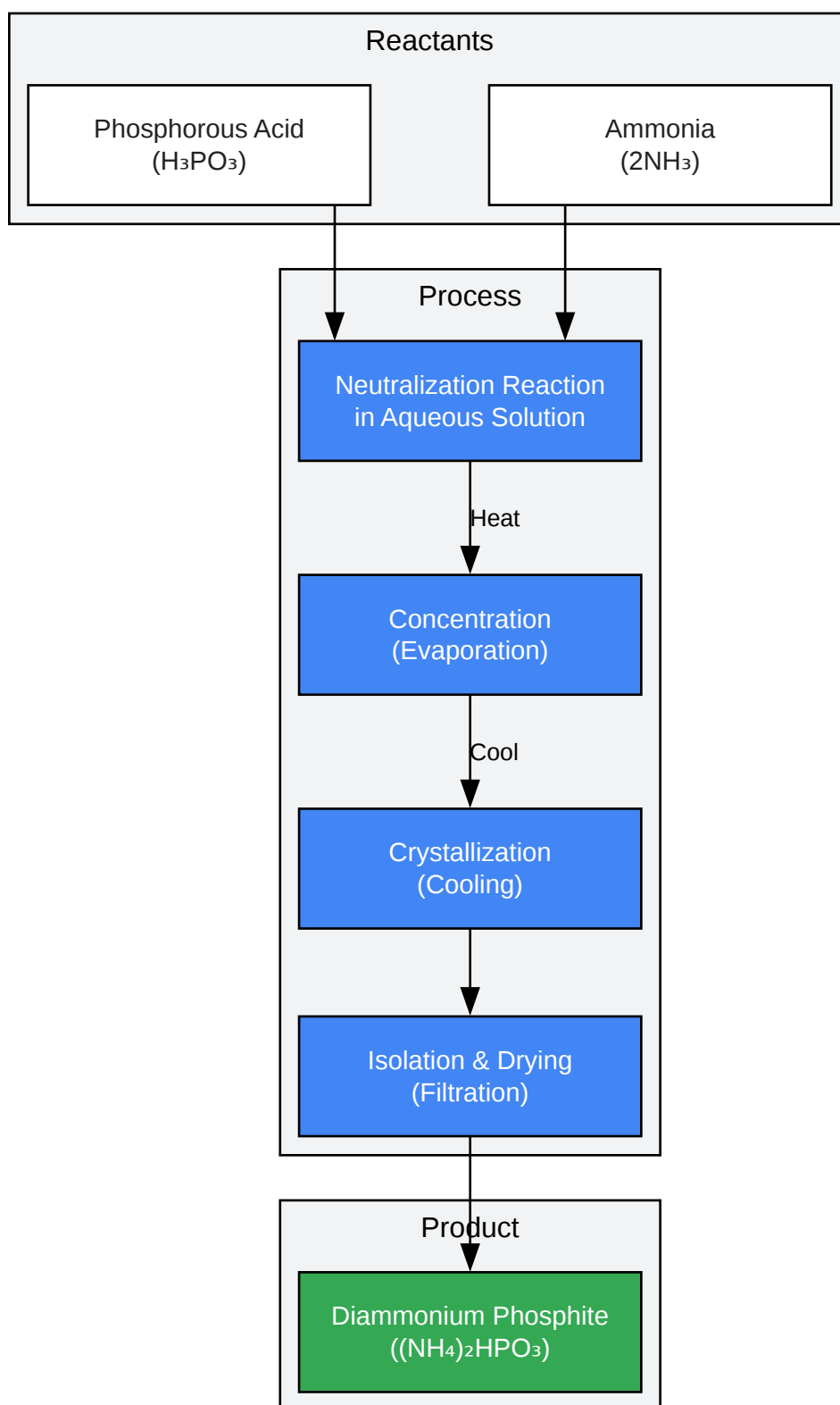
Synthesis of Diammonium Phosphite

The synthesis of **diammonium phosphite** is based on the acid-base neutralization reaction between phosphorous acid (H_3PO_3) and ammonia (NH_3). The reaction stoichiometry dictates that two moles of ammonia react with one mole of phosphorous acid to form one mole of **diammonium phosphite**.

General Laboratory Synthesis Protocol

While specific industrial processes may vary, a general laboratory-scale synthesis can be performed as follows:

- **Preparation of Reactants:** Prepare a solution of phosphorous acid of a known concentration. Similarly, prepare an aqueous solution of ammonia.
- **Neutralization Reaction:** Slowly add the ammonia solution to the phosphorous acid solution under constant stirring. The reaction is exothermic, and cooling may be necessary to control the temperature.
- **pH Monitoring:** Continuously monitor the pH of the reaction mixture. The addition of ammonia is continued until a neutral or slightly alkaline pH is achieved, indicating the complete neutralization of the phosphorous acid.
- **Crystallization:** The resulting solution of **diammonium phosphite** is then concentrated by gentle heating to evaporate excess water.
- **Isolation and Drying:** The concentrated solution is allowed to cool, leading to the crystallization of **diammonium phosphite**. The crystals are then isolated by filtration, washed with a small amount of cold water or a suitable solvent, and dried under vacuum.



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General Synthesis Workflow for **Diammonium Phosphite**.

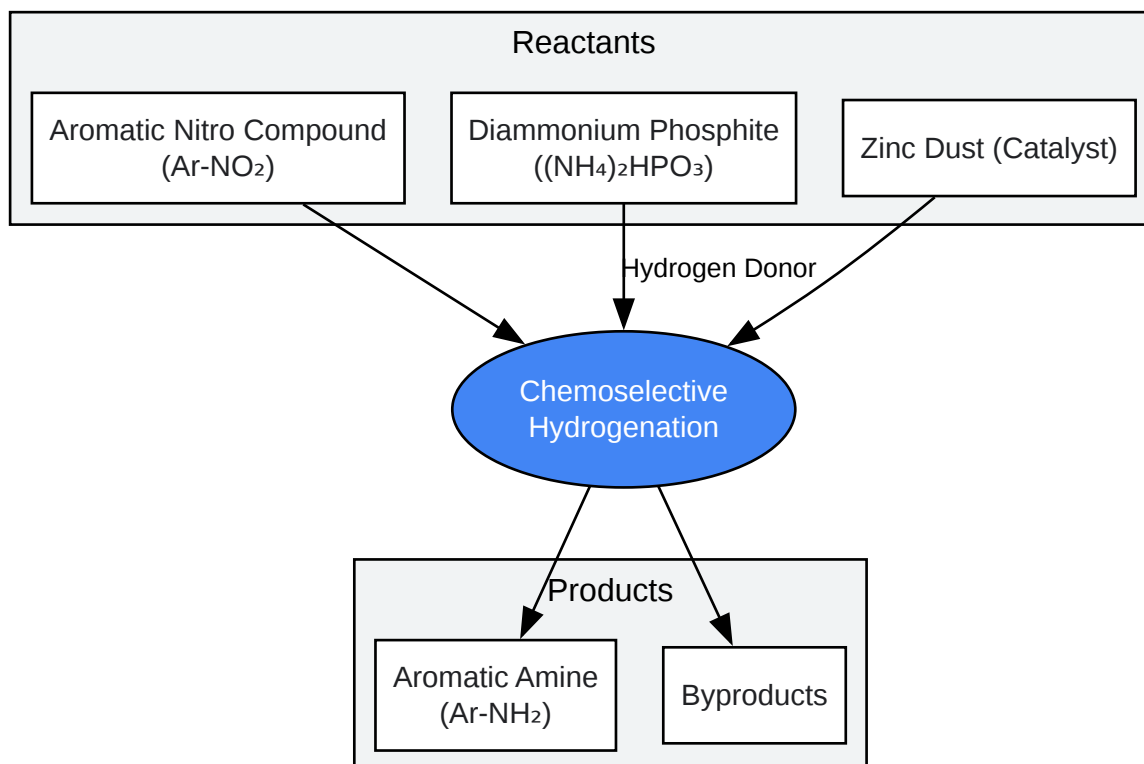
Key Applications and Mechanisms of Action

Diammonium phosphite is a versatile compound with applications in various fields, primarily owing to its properties as a reducing agent and a corrosion inhibitor.

Reducing Agent in Organic Synthesis

Diammonium phosphite serves as an effective hydrogen donor in certain reduction reactions. A notable application is the chemoselective hydrogenation of aromatic nitro compounds to their corresponding amines. This reaction is particularly useful in the synthesis of pharmaceuticals and other fine chemicals where the nitro group needs to be selectively reduced in the presence of other sensitive functional groups.

The process typically involves the use of **diammonium phosphite** in conjunction with a catalyst, such as commercial zinc dust.[7] The reaction proceeds efficiently at room temperature and is tolerant of various functional groups like halogens, hydroxyls, nitriles, and esters.[7]



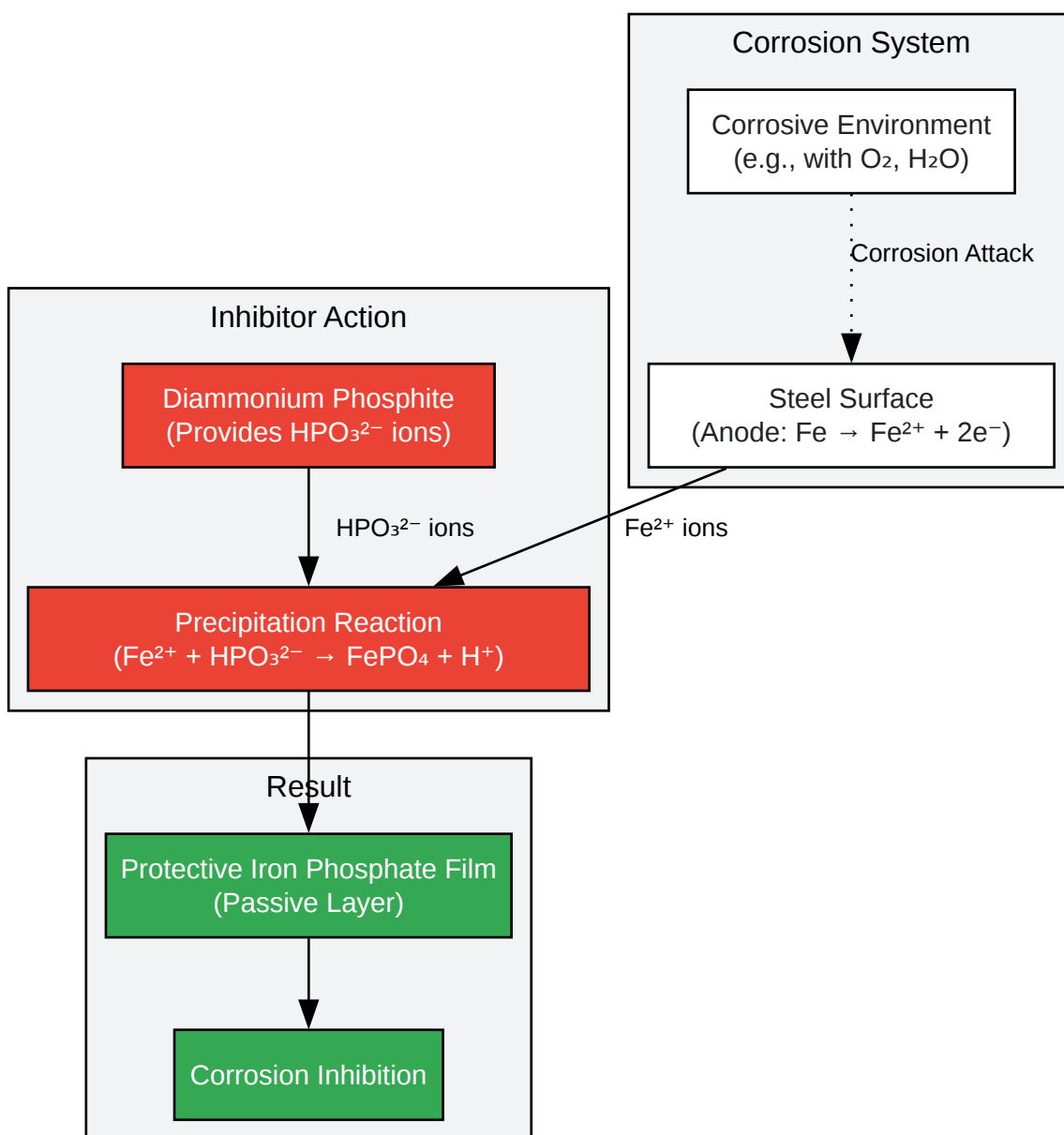
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Chemoselective Reduction of Aromatic Nitro Compounds.

Corrosion Inhibitor

Diammonium phosphite is also utilized as a corrosion inhibitor, particularly for protecting metals like steel.[2] The mechanism of inhibition involves the formation of a protective, passive film on the metal surface, which acts as a barrier to the corrosive environment.

In the case of steel, the phosphite ions can react with ferrous ions (Fe^{2+}) that form at the anodic sites of the corrosion cell. This reaction leads to the precipitation of a stable and sparingly soluble iron phosphate (FePO_4) layer.[8] This passive film effectively blocks the electrochemical reactions that cause corrosion.



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